

Application Notes and Protocols for In Vitro Anthelmintic Activity Assay of Butamisol

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Compound of Interest

Compound Name: Butamisol

Cat. No.: B1214894

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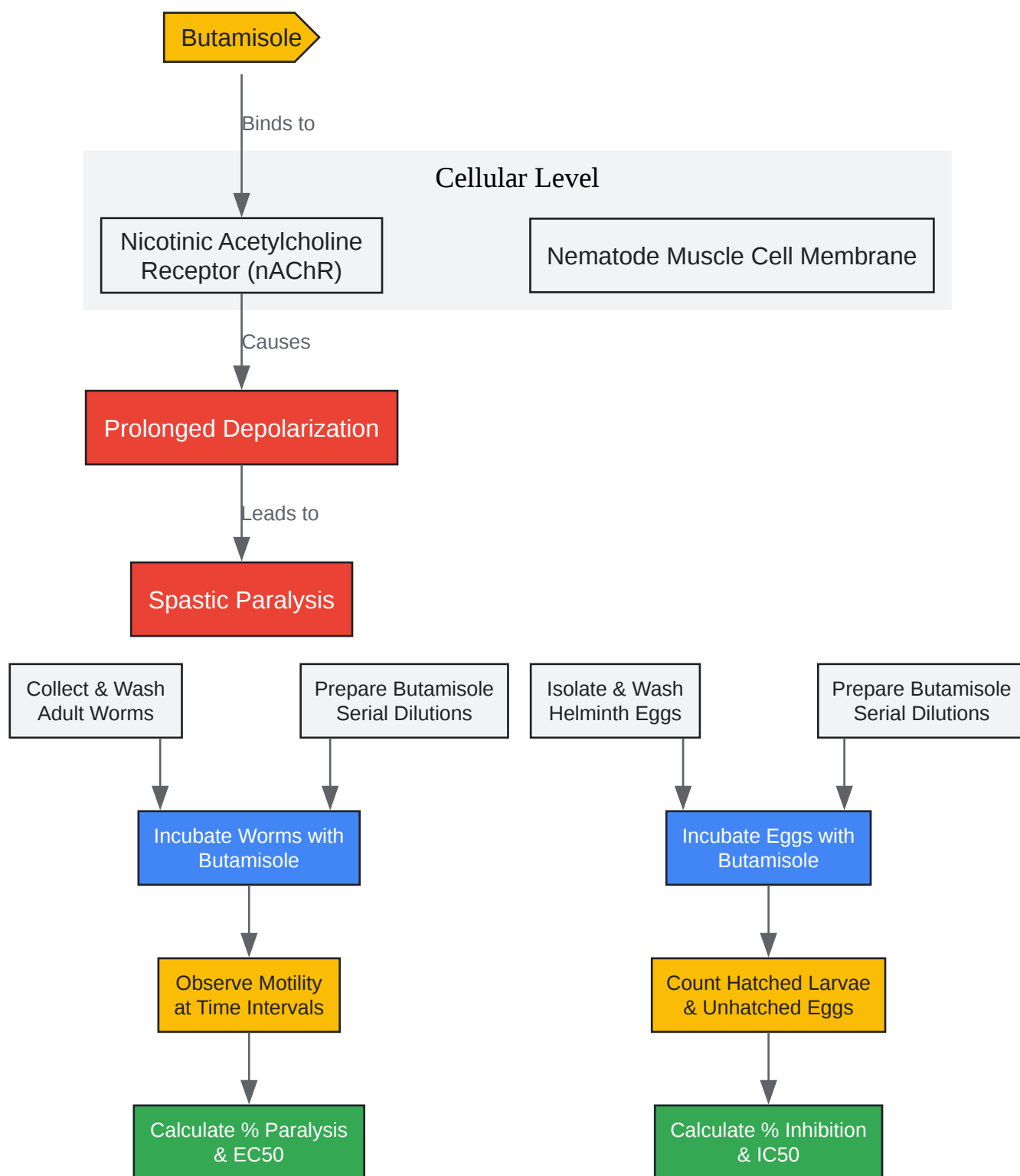
Introduction

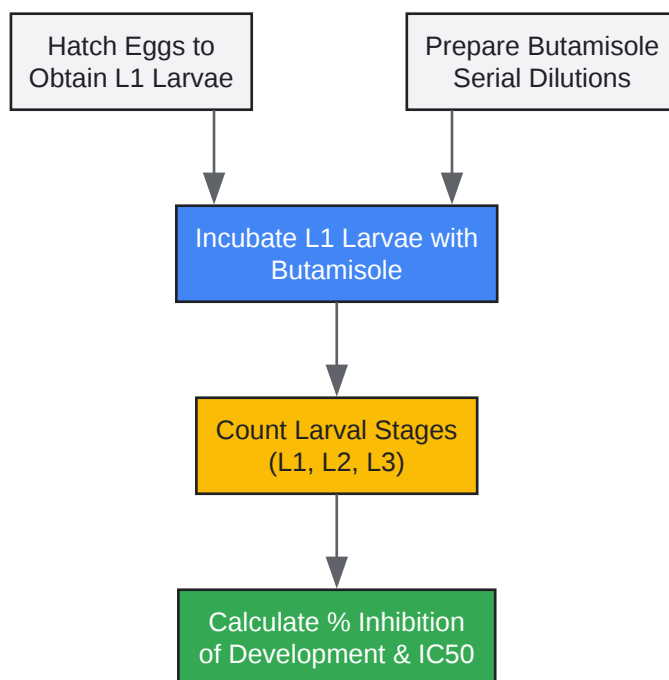
Butamisol is an imidazothiazole anthelmintic agent used in veterinary medicine to treat infections with various parasitic worms, including whipworms and hookworms.^[1] Its primary mechanism of action is as a nicotinic acetylcholine receptor agonist on nematode muscle cells.^{[2][3][4]} This agonistic activity leads to sustained muscle contraction and subsequent spastic paralysis of the parasite, ultimately resulting in its expulsion from the host.^{[2][3][4]}

These application notes provide detailed protocols for assessing the in vitro anthelmintic activity of **Butamisol** against various life stages of helminths. The described assays are fundamental in determining the efficacy of anthelmintic compounds, investigating potential resistance mechanisms, and screening new drug candidates.

Mechanism of Action: Signaling Pathway

Butamisol, as a nicotinic agonist, directly targets the neuromuscular system of nematodes. The binding of **Butamisol** to nicotinic acetylcholine receptors on the muscle cell membrane causes an influx of positive ions, leading to depolarization and spastic paralysis.





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References

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